

Application Notes and Protocols: Characterization of Mechanical Properties of Cured Thiokol® Polymers

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Compound of Interest

Compound Name: Thiokol

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Audience: Researchers, scientists, and drug development professionals.

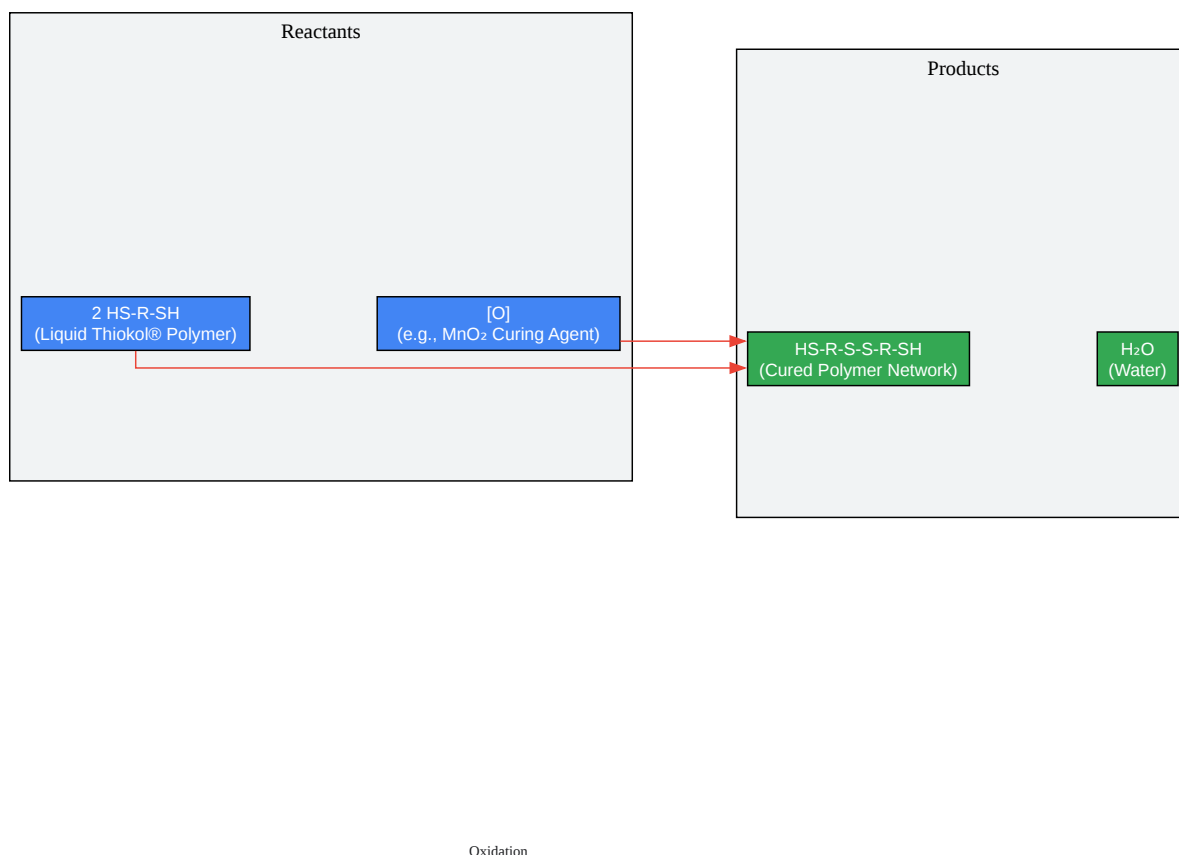
Introduction: Thiokol® polymers are a class of synthetic polysulfide elastomers known for their excellent resistance to solvents, fuels, and weathering, as well as their low gas permeability.[1][2][3] These properties make them ideal for demanding applications, primarily as sealants and adhesives in the aerospace, construction, and automotive industries.[1][2][4] The performance and reliability of these materials in their final application depend critically on their mechanical properties after curing.

Curing of liquid Thiokol® polymers (Thiokol® LP) is typically an oxidative process where terminal thiol (-SH) groups are converted into disulfide (-S-S-) bonds, transforming the liquid polymer into a solid, cross-linked elastomer.[2][4] The extent of this cross-linking and the formulation of the polymer system (including fillers and plasticizers) dictate the final mechanical characteristics.[5][6] This document provides detailed protocols for characterizing key mechanical properties of cured Thiokol® polymers to ensure quality control and fitness-for-purpose in research and development settings.

Curing Mechanism of Thiokol® Liquid Polymers

The fundamental curing reaction for Thiokol® liquid polysulfide polymers involves the oxidation of the terminal mercaptan (thiol) groups. This process links the polymer chains together,

forming a durable elastomeric network. Oxygen-donating materials, such as manganese dioxide, are commonly used as curing agents to facilitate this reaction.[2]



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Caption: Oxidative curing of Thiokol® liquid polymer.

Key Mechanical Properties and Test Protocols

A comprehensive evaluation of cured Thiokol® polymers requires the assessment of several key mechanical properties. The following sections detail the significance of each property and provide standardized protocols for their measurement.

Tensile Properties (Strength, Elongation, and Modulus)

Tensile testing reveals the fundamental stress-strain behavior of the material.

- **Tensile Strength:** The maximum stress the material can withstand while being stretched before breaking.
- **Elongation:** The percentage increase in length at the point of fracture, indicating the material's ductility.
- **Modulus:** The stiffness of the material, or its resistance to elastic deformation under load.

Quantitative Data Summary: Tensile Properties

Property	Formulation / Condition	Value	Reference
Tensile Strength	LP-32 with 50 pbw SRF Carbon Filler	4.22 MPa	[5]
LP-32 with 15 pbw Plasticizer	1.23 MPa	[5]	
LP-32 with 30 pbw Plasticizer	0.89 MPa	[5]	
LP-32, Original (Heat Age Test)	1.26 MPa	[5]	
LP-32, Heat Aged (1 month @ 70°C)	1.45 MPa	[5]	
Elongation at Break	LP-32 with 50 pbw SRF Carbon Filler	290%	[5]
LP-32 with 15 pbw Plasticizer	573%	[5]	
LP-32 with 30 pbw Plasticizer	568%	[5]	
LP-32, Original (Heat Age Test)	393%	[5]	
LP-32, Heat Aged (1 month @ 70°C)	400%	[5]	
100% Modulus	LP-32 with 50 pbw SRF Carbon Filler	1.34 MPa	[5]
LP-32 with 15 pbw Plasticizer	0.52 MPa	[5]	
LP-32 with 30 pbw Plasticizer	0.34 MPa	[5]	

Experimental Protocol: Tensile Properties (Adapted from ASTM D412)

- Objective: To determine the tensile strength, elongation at break, and modulus of cured Thiokol® polymer specimens.
- Apparatus:
 - Tensile testing machine with a suitable load cell.
 - Die for cutting dumbbell-shaped test specimens.
 - Thickness gauge.
 - Extensometer (optional, for precise modulus measurement).
- Specimen Preparation:
 - Prepare the Thiokol® polymer formulation by thoroughly mixing the base polymer with the curing agent and any other additives (e.g., fillers, plasticizers) according to the manufacturer's instructions.[7][8]
 - Cast the mixed, uncured polymer into flat sheets of uniform thickness (typically 2 mm).
 - Cure the sheets at standard conditions ($23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity) for the time specified by the formulation (e.g., 7-14 days), unless otherwise required.
 - Cut at least five dumbbell-shaped specimens from the cured sheet using a sharp die.
- Procedure:
 - Measure the thickness and width of the narrow section of each specimen.
 - Place the specimen securely in the grips of the tensile testing machine.
 - Set the machine to a constant rate of grip separation (e.g., 500 mm/min).
 - Start the test and record the force and elongation until the specimen ruptures.
- Calculation:
 - Tensile Strength (MPa): $(\text{Maximum Force}) / (\text{Original Cross-Sectional Area})$

- Elongation (%): $((\text{Final Length at Rupture} - \text{Initial Length}) / \text{Initial Length}) \times 100$
- Modulus (MPa): $(\text{Stress at a given strain, e.g., 100\%}) / (\text{Strain})$
- Reporting: Report the median values of tensile strength, elongation at break, and modulus from the tested specimens.

Hardness

Hardness measures the resistance of the material to local indentation. For elastomers like Thiokol®, it is typically measured on the Shore A scale. This property is a quick indicator of proper cure and overall material stiffness.

Quantitative Data Summary: Hardness

Formulation / Condition	Hardness (Shore A)	Reference
LP-32 without Filler	19	[5]
LP-32 with 30 pbw SRF Carbon Filler	48	[5]
LP-32 with 50 pbw SRF Carbon Filler	57	[5]
LP-32 with 15 pbw Plasticizer	33	[5]
LP-32 with 30 pbw Plasticizer	24	[5]
LP-32, Original (Heat Age Test)	38	[5]
LP-32, Heat Aged (1 month @ 70°C)	42	[5]

Experimental Protocol: Indentation Hardness (Adapted from ASTM C661)

- Objective: To determine the indentation hardness of cured Thiokol® polymer using a Shore A durometer.[9]
- Apparatus:

- Shore A Durometer.
- A flat, rigid surface to support the specimen.
- Specimen Preparation:
 - Use a cured specimen with a minimum thickness of 6 mm. Thinner specimens may be stacked to achieve the required thickness, ensuring no air is trapped between layers.
 - The specimen should be large enough to allow for at least 12 mm of space between the indentation point and any edge.
- Procedure:
 - Place the specimen on a hard, flat surface.
 - Hold the durometer in a vertical position and press the indenter foot firmly and quickly onto the specimen, without shock.
 - Read the hardness value on the durometer dial within one second of the presser foot being in firm contact with the specimen.
 - Take at least five readings at different positions on the specimen, at least 6 mm apart.
- Calculation: Calculate the average of the recorded readings.
- Reporting: Report the average hardness value on the Shore A scale.

Compression Set

Compression set is a critical property for sealing applications, as it measures the ability of an elastomer to retain its elastic properties after prolonged compressive stress.^[10] A low compression set value indicates that the material is better able to maintain a sealing force over time.^{[10][11]}

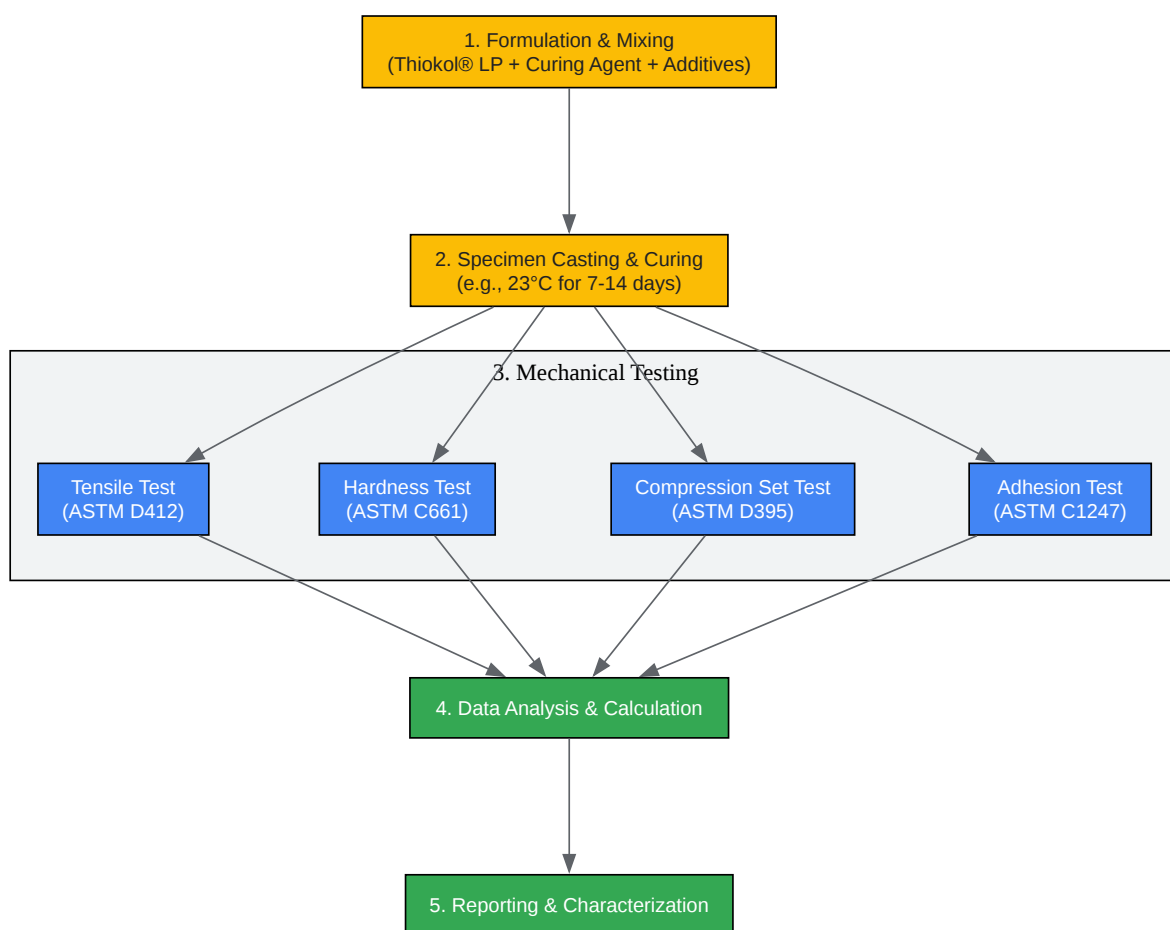
Experimental Protocol: Compression Set (Adapted from ASTM D395, Method B)

- Objective: To measure the residual deformation of a cured Thiokol® polymer specimen after being subjected to prolonged compressive stress at a specific temperature.
- Apparatus:
 - Compression device consisting of two parallel, flat steel plates with spacers.
 - Oven with controlled temperature.
 - Cylindrical test specimens (typically 12.5 mm thick and 29 mm in diameter).
- Specimen Preparation:
 - Prepare cured cylindrical specimens by molding or by die-cutting from a cured sheet of the required thickness.
- Procedure:
 - Measure the initial thickness of the specimen (t_0).
 - Place the specimen between the plates of the compression device.
 - Compress the specimen by 25% of its original thickness using spacers of the appropriate height (t_n). The spacer height will be 75% of the initial specimen thickness.
 - Place the entire device in an oven at a specified temperature (e.g., 70°C) for a set duration (e.g., 22 hours).[\[12\]](#)
 - After the specified time, remove the device from the oven and immediately remove the specimen from the device.
 - Allow the specimen to cool at room temperature for 30 minutes.
 - Measure the final thickness of the specimen (t_i).
- Calculation:
 - Compression Set (%) = $[(t_0 - t_i) / (t_0 - t_n)] \times 100$

- Reporting: Report the compression set percentage, along with the test duration and temperature.

Overall Experimental Workflow

The characterization of cured Thiokol® polymers follows a logical workflow, from initial material preparation to final data analysis. This ensures that results are consistent, repeatable, and comparable.



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Caption: General workflow for mechanical property testing.

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